

# Application Note: Solid-Phase Extraction of Glyphosate-13C from Complex Matrices

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## Compound of Interest

Compound Name: Glyphosate-13C

Cat. No.: B1443634

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Glyphosate is a widely used broad-spectrum herbicide. Due to its prevalence, regulatory bodies and researchers are increasingly focused on monitoring its residues, along with its main metabolite, aminomethylphosphonic acid (AMPA), in various environmental and food matrices. The analysis of glyphosate is challenging due to its high polarity, high water solubility, and its ability to chelate metal ions.[1][2] To ensure accurate quantification and to correct for matrix effects or losses during sample preparation, stable isotope-labeled internal standards, such as **Glyphosate-13C**, are employed.[3][4][5]

This application note provides detailed protocols for the solid-phase extraction (SPE) of **Glyphosate-13C** from complex matrices such as water, cereals, soil, and honey. As **Glyphosate-13C** is chemically identical to the native analyte, the described extraction procedures are applicable to the overall analysis of glyphosate. The internal standard is typically added to the sample before extraction to track and correct for analyte loss throughout the entire process.

## Principle of Solid-Phase Extraction for Glyphosate

Solid-phase extraction is a crucial cleanup step that isolates analytes from complex sample extracts by partitioning them between a solid and a liquid phase. For glyphosate, two primary SPE strategies are employed:

- **Direct Analysis:** This approach utilizes ion-exchange or specialized sorbents like zirconia-coated silica to directly retain the polar, underivatized glyphosate molecule. The retained analyte is then eluted with a suitable solvent. This method avoids the time-consuming derivatization step.
- **Indirect Analysis via Derivatization:** Due to its high polarity, glyphosate is not well-retained on common reversed-phase (e.g., C18) sorbents. This challenge is overcome by derivatizing glyphosate with a reagent such as 9-fluorenylmethylchloroformate (FMOC-Cl). The resulting glyphosate-FMOC derivative is less polar, allowing it to be retained on reversed-phase SPE cartridges for effective cleanup and concentration.

## Experimental Protocols

### Protocol 1: Extraction from Water Samples (Online SPE with Derivatization)

This protocol is adapted for the analysis of glyphosate in drinking or environmental water, often employing online SPE coupled with LC-MS/MS for high throughput and sensitivity.

#### 1. Sample Preparation and Derivatization:

- To a 4 mL water sample in an amber vial, add the **Glyphosate-13C** internal standard.
- Acidify the sample to pH 1.0 with 6 M HCl and stir for 1 hour to break any metal-glyphosate complexes.
- Add borate buffer (pH 9) to the sample.
- Add the derivatizing agent, 9-fluorenylmethylchloroformate (FMOC-Cl) solution (prepared in acetonitrile), and allow the reaction to proceed in the dark.

#### 2. Online SPE Procedure:

- **System:** Agilent 1200 Infinity Series Online SPE Solution or equivalent.
- **SPE Cartridge:** Reversed-phase polymer cartridge (e.g., Oasis HLB).

- **Loading:** Directly inject the derivatized sample onto the SPE cartridge. The system is configured to flush the excess, unreacted FMOOC reagent to waste during this step.
- **Washing:** Wash the cartridge with deionized water to remove salts and other polar interferences.
- **Elution and Analysis:** The SPE valve switches to place the cartridge in line with the analytical LC column. The retained **Glyphosate-13C**-FMOOC derivative is eluted from the cartridge directly onto the analytical column using the LC mobile phase gradient for separation and subsequent MS/MS detection.

## Protocol 2: Extraction from Cereal and Flour Samples

This protocol is suitable for complex, solid matrices like oatmeal, corn flour, and wheat flour.

### 1. Sample Extraction:

- Weigh 2-5 g of the homogenized cereal sample into a polypropylene centrifuge tube.
- Add the **Glyphosate-13C** internal standard.
- Add 10 mL of an extraction solvent, such as a methanol/water mixture (20:80, v/v) acidified with 1% formic acid.
- Vortex vigorously and sonicate for 15-30 minutes.
- Centrifuge the sample at >4000 g for 10 minutes. Collect the supernatant.

### 2. SPE Cleanup (Offline):

- **SPE Cartridge:** Polymeric reversed-phase cartridge (e.g., Supel™-Select HLB).
- **Conditioning:** Condition the cartridge with 3 mL of methanol, followed by 3 mL of the acidified methanol/water extraction solvent.
- **Loading:** Load 0.5 - 1 mL of the sample extract supernatant onto the conditioned cartridge.

- Washing: Wash the cartridge with a small volume of the extraction solvent to elute any remaining polar interferences.
- Elution: Elute the **Glyphosate-13C** with a suitable solvent. Note: If derivatization was not performed, an ion-exchange SPE cartridge would be more appropriate. For HLB cartridges used with underivatized glyphosate, the procedure acts as a cleanup step where glyphosate passes through while less polar interferences are retained.
- The eluate is then ready for derivatization (if not already done) or direct LC-MS/MS analysis.

### Protocol 3: Extraction from Honey

Honey is a complex matrix rich in sugars, which can interfere with analysis. This protocol uses derivatization to enable effective cleanup.

#### 1. Sample Preparation and Derivatization:

- Dissolve 1 g of honey in 10 mL of reagent water.
- Add the **Glyphosate-13C** internal standard.
- Add borate buffer to adjust the pH to ~9.
- Add an increased concentration of FMOC-Cl solution (e.g., 50 mg/mL in acetonitrile) to ensure complete derivatization in the presence of competing amino acids in the honey matrix.
- Incubate the mixture to allow the reaction to complete.

#### 2. SPE Cleanup:

- SPE Cartridge: Reversed-phase cartridge (e.g., Oasis HLB).
- Conditioning: Condition the cartridge with methanol and then water.
- Loading: Load the entire derivatized sample solution onto the cartridge. The derivatized **Glyphosate-13C** is retained, while sugars and other highly polar matrix components are washed away.

- Washing: Wash the cartridge with deionized water to remove residual sugars.
- Elution: Elute the **Glyphosate-13C**-Fmoc derivative with methanol or acetonitrile.
- The eluate can be evaporated and reconstituted in a suitable solvent for LC-MS/MS analysis.

## Data Presentation

Quantitative data from various studies on glyphosate extraction are summarized below. These values are representative of the performance expected for **Glyphosate-13C**.

Table 1: SPE Sorbents and Methodologies for Glyphosate Extraction.

Matrix	SPE Sorbent Type	Analysis Approach	Reference
Water	Reversed-Phase Polymer	Online SPE with Fmoc Derivatization	
Cereals	Polymeric (HLB)	Offline SPE Cleanup	
Plant Commodities	Zirconia (ZrO <sub>2</sub> )	Online SPE (Direct Analysis)	
Honey	Reversed-Phase Polymer	Offline SPE with Fmoc Derivatization	
Animal Tissues	Mixed Cation Exchange	Offline SPE (Direct Analysis)	

| Soil | N/A (Liquid Extraction) | Derivatization with TFAA/TFE | |

Table 2: Performance Data for Glyphosate Extraction from Complex Matrices.

Matrix	Fortification Level	Mean Recovery (%)	LOQ	Reference
<b>Corn Flour</b>	<b>226.66 ppm</b>	<b>109.19% (ASE)</b>	<b>Not Specified</b>	
Maize & Rice	0.01 - 1.5 mg/kg	70 - 105%	0.01 mg/kg	
Apple	0.1 - 50 µg/g	86.0 - 99.6%	0.01 µg/g	
Groundwater	5 µg/L	90.4 - 101.7%	0.07 µg/L	

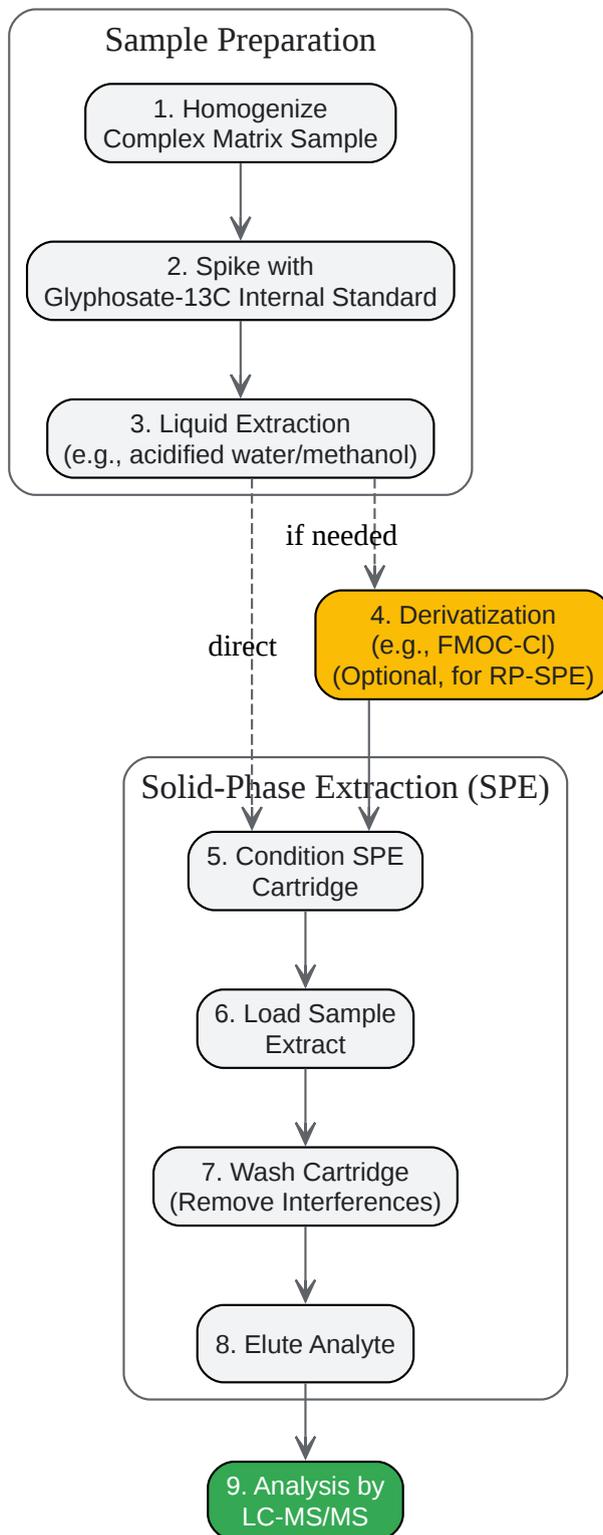
| Animal Tissues | Not Specified | Not Specified | 0.025 - 0.2 mg/kg | |

LOQ: Limit of Quantification; ASE: Accelerated Solvent Extraction.

## Visualizations

The following diagrams illustrate the general workflows for solid-phase extraction of **Glyphosate-13C**.

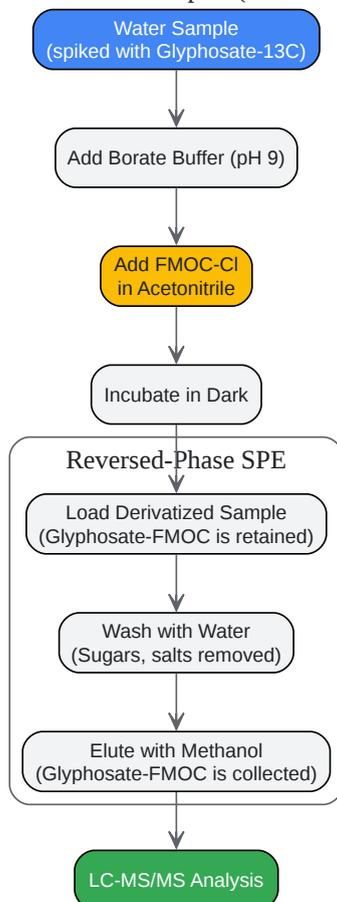
## General Workflow for Glyphosate-13C Extraction



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Caption: General workflow for sample preparation and SPE of **Glyphosate-13C**.

## Detailed Workflow for Water Samples (Derivatization &amp; RP-SPE)



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Caption: Workflow for water samples using derivatization and reversed-phase SPE.

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